

Cloperidone experimental validation machine learning predictions

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Compound Focus: Cloperidone

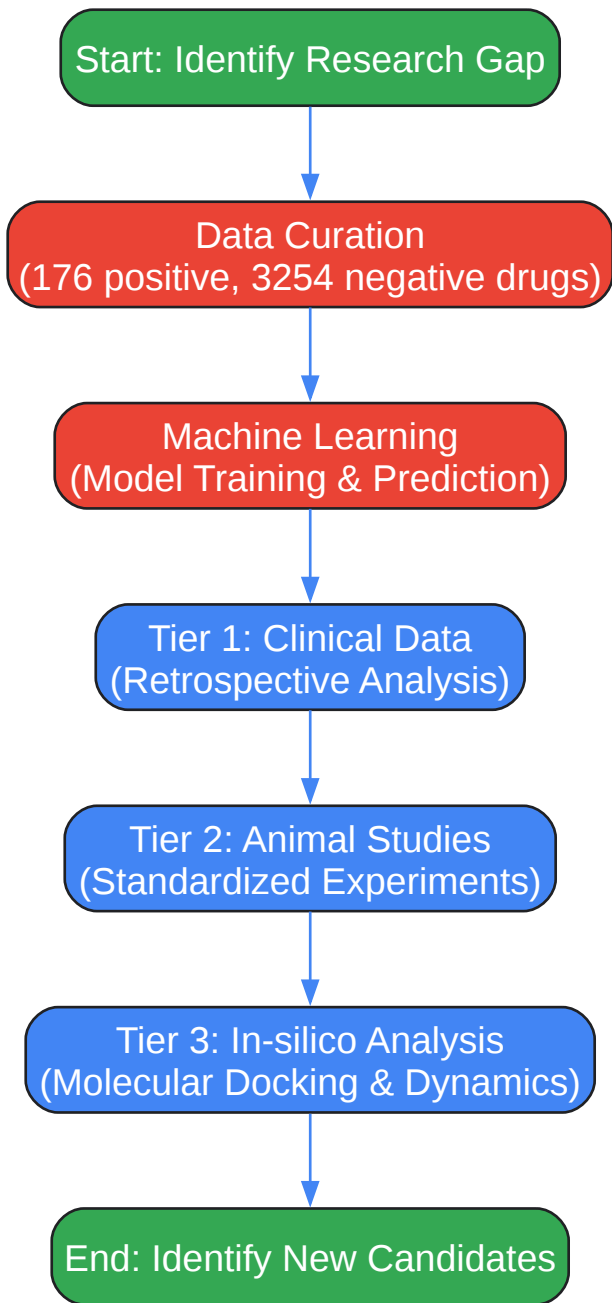
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A Paradigm for ML-Driven Drug Discovery and Validation

A 2025 study published in *Acta Pharmacologica Sinica* provides a clear framework for integrating machine learning with experimental validation to identify new drug candidates [1]. The workflow below outlines this multi-tiered validation process.



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The study identified 29 FDA-approved drugs with predicted lipid-lowering potential. The table below summarizes the key experimental protocols used for their validation [1].

Validation Tier	Methodology Description	Key Outcome Measures
Clinical Data Analysis	Retrospective analysis of clinical data from large-scale patient databases.	Confirmation of lipid-lowering effects for four candidate drugs, with Argatroban as a representative.
Standardized Animal Studies	<i>In-vivo</i> experiments conducted in animal models to evaluate efficacy.	Significant improvement in multiple blood lipid parameters (e.g., TC, LDL-C, HDL-C, TG).
Molecular Docking & Dynamics	Computational simulations to study drug-target interactions at an atomic level.	Elucidation of binding patterns and stability of candidate drugs with relevant targets.

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References

1. Integration of machine learning and experimental ... [nature.com]

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